

safety and handling guidelines for h-Arg(pbf)-oh

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Compound of Interest

Compound Name: *h-Arg(pbf)-oh*

Cat. No.: *B555729*

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An In-depth Technical Guide to the Safe Handling of **H-Arg(Pbf)-OH**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **H-Arg(Pbf)-OH** (N α -H-N ω -(2,2,4,6,7-pentamethyldihydrobenzofuran-5-sulfonyl)-L-arginine), a key reagent in solid-phase peptide synthesis (SPPS). Adherence to these guidelines is crucial for ensuring laboratory safety and maintaining the integrity of experimental outcomes.

Hazard Identification and Classification

H-Arg(Pbf)-OH is classified as a hazardous substance. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The following table summarizes the hazard statements and pictograms associated with this compound.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral	GHS07	Warning	H302: Harmful if swallowed.[1]
Skin Corrosion/Irritation	GHS07	Warning	H315: Causes skin irritation.[1]
Serious Eye Damage/Irritation	GHS07	Warning	H319: Causes serious eye irritation.[1]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	GHS07	Warning	H335: May cause respiratory irritation.[1]

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **H-Arg(Pbf)-OH** is essential for its safe handling and storage.

Property	Value
CAS Number	200115-86-2[2][3]
Molecular Formula	C ₁₉ H ₃₀ N ₄ O ₅ S[2]
Molecular Weight	426.54 g/mol [1]
Appearance	Solid, Powder[1][3]
Boiling Point	636.9°C at 760 mmHg[1]
Storage Temperature	Room temperature, keep in a dark place under an inert atmosphere.[2]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[2][3]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risks associated with **H-Arg(Pbf)-OH**.

Handling:

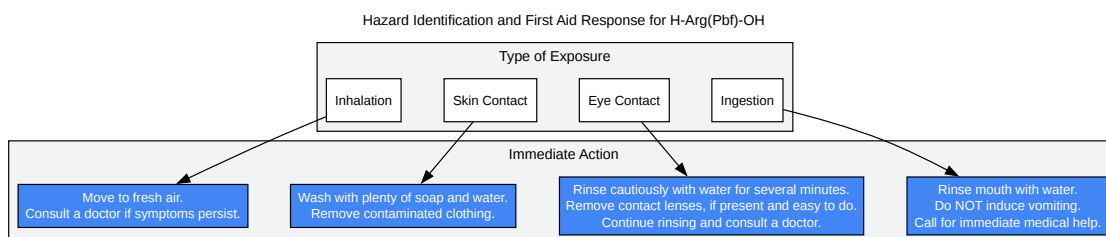
- Ventilation: Use in a well-ventilated area, preferably in a chemical fume hood to prevent the formation and inhalation of dust.[\[4\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear safety glasses with side-shields or goggles.[\[4\]](#)[\[5\]](#)
 - Hand Protection: Wear compatible chemical-resistant gloves. Inspect gloves prior to use and dispose of contaminated gloves properly.[\[5\]](#)[\[6\]](#)
 - Body Protection: Wear a lab coat.[\[5\]](#) For larger spills, a full suit may be necessary.[\[7\]](#)
 - Respiratory Protection: If ventilation is inadequate, use a dust respirator.[\[7\]](#)
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[\[7\]](#)

Storage:

- Store in a tightly sealed container in a cool, dry place.[\[4\]](#)
- Keep in a dark place under an inert atmosphere.[\[2\]](#)
- Store away from oxidizing agents.[\[4\]](#)

Emergency Procedures

The following flowchart outlines the immediate actions to be taken in case of accidental exposure to **H-Arg(Pbf)-OH**.



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Caption: Hazard Identification and First Aid Response Workflow.

Experimental Protocol: Pbf Group Removal

The removal of the Pbf protecting group from the arginine side chain is a common procedure in SPPS and requires handling of strong acids. This protocol details the necessary steps and safety precautions. The Pbf group is cleaved under strong acidic conditions, typically using Trifluoroacetic Acid (TFA).^{[5][8]}

Materials:

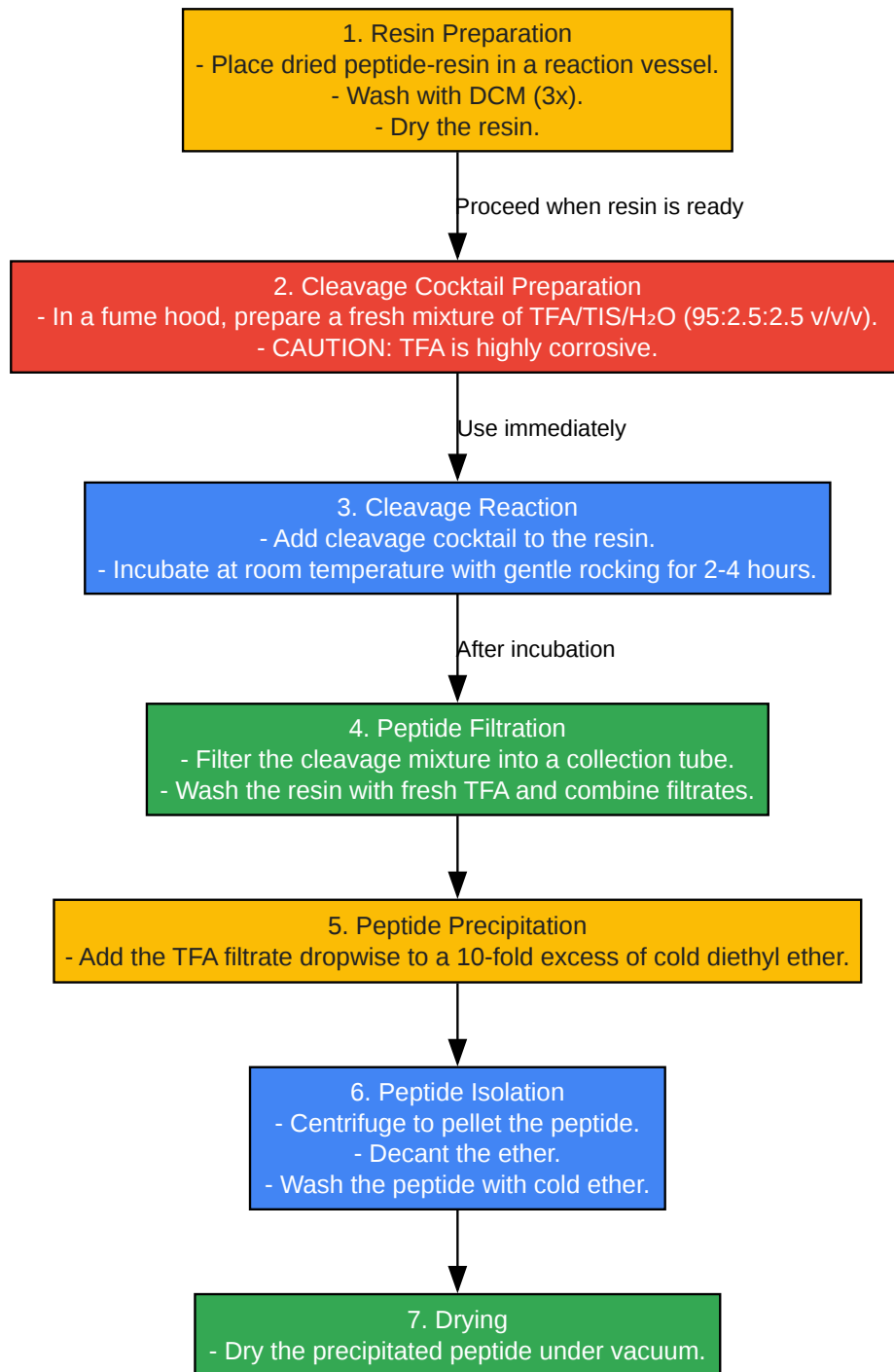
- Peptide-resin (dried)
- Trifluoroacetic Acid (TFA), reagent grade
- Triisopropylsilane (TIS)
- Deionized water

- Cold diethyl ether
- Dichloromethane (DCM)
- Reaction vessel with a frit
- Shaker or rocker
- Centrifuge and centrifuge tubes

Procedure:

The following diagram illustrates the workflow for the cleavage of the Pbf protecting group.

Workflow for Pbf Protecting Group Cleavage

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Caption: Pbf Protecting Group Cleavage Workflow.

Detailed Steps:

- **Resin Preparation:** Place the dried peptide-resin (e.g., 100 mg) in a suitable reaction vessel. Wash the resin with Dichloromethane (DCM) (3 x 5 mL) to remove any residual solvent and to swell the resin.[5][8]
- **Cleavage Cocktail Preparation:** In a fume hood, carefully prepare the cleavage cocktail. A common mixture is 95% TFA, 2.5% water, and 2.5% TIS (v/v/v).[8] For peptides containing sensitive residues like tryptophan, a different scavenger cocktail may be required to prevent side reactions such as oxidation or sulfonation.[5] Caution: TFA is highly corrosive. Always wear appropriate personal protective equipment (gloves, safety glasses, lab coat) and work in a well-ventilated fume hood.[5]
- **Cleavage Reaction:** Add the freshly prepared cleavage cocktail to the resin (approximately 1-2 mL per 100 mg of resin).[5][8] Seal the vessel and allow the reaction to proceed at room temperature with gentle agitation for 2-3 hours. For peptides with multiple Arg(Pbf) residues, the cleavage time may need to be extended.[5][8]
- **Peptide Filtration and Precipitation:** Filter the cleavage mixture away from the resin into a clean collection tube. Wash the resin with a small amount of fresh TFA and combine the filtrates. Precipitate the peptide by adding the TFA solution dropwise to a 10-fold excess of cold diethyl ether.[8]
- **Peptide Isolation and Drying:** Collect the precipitated peptide by centrifugation. Wash the peptide pellet with cold diethyl ether to remove residual scavengers and TFA. Dry the final peptide product under vacuum.

This guide is intended to provide a comprehensive overview of the safety and handling procedures for **H-Arg(Pbf)-OH**. It is imperative that all users consult the specific Safety Data Sheet (SDS) provided by the supplier and adhere to all institutional safety protocols.

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